Application Note: Preparation of Quinoline Yellow Standard Solutions for Calibration

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Compound of Interest

Compound Name:	*Quinoline Yellow*
CAS No.:	*83-08-9*
Cat. No.:	*B3430373*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of **Quinoline Yellow** WS (Water Soluble) standard solutions for the creation of calibration curves, essential for the quantitative analysis of **Quinoline Yellow** in various samples, including pharmaceutical formulations.

Introduction

Quinoline Yellow (C.I. 47005), also known as **Quinoline Yellow** WS, is a synthetic yellow dye used as a colorant in pharmaceuticals, foods, and cosmetics.[1] Accurate quantification of this colorant is crucial for quality control and regulatory compliance. The preparation of precise standard solutions is a fundamental prerequisite for developing a reliable calibration curve for spectrophotometric or chromatographic analysis. This application note describes a standardized procedure for preparing a stock solution and a series of working standard solutions of **Quinoline Yellow**.

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Quinoline Yellow is the sodium salt of a mixture of the mono-, di-, and trisulfonates of 2-(2-quinolyl)-1,3-indandione.[2][3][4] It is freely soluble in water and sparingly soluble in ethanol.[2][5] The UV-visible absorption spectrum of an aqueous solution of **Quinoline Yellow** shows a maximum absorbance (λmax) at approximately 414 nm.[2][6]

Materials and Reagents

- **Quinoline Yellow** WS analytical standard (purity ≥ 70%)
- Deionized water, HPLC grade or equivalent
- Methanol, HPLC grade (optional, for cleaning)
- Volumetric flasks, Class A (100 mL, 50 mL, 10 mL)
- Pipettes, Class A (various sizes)
- Analytical balance (readability ± 0.0001 g)
- Spatula and weighing paper/boat
- Beakers
- Ultrasonic bath (optional)

Experimental Protocols

Preparation of a 100 µg/mL **Quinoline Yellow** Stock Solution

- Weighing: Accurately weigh approximately 10.0 mg of the **Quinoline Yellow** WS analytical standard using an analytical balance.
- Dissolution: Quantitatively transfer the weighed powder into a 100 mL Class A volumetric flask.
- Solubilization: Add approximately 70 mL of deionized water to the volumetric flask. Swirl gently to dissolve the powder. If necessary, use an ultrasonic bath for a few minutes to

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ensure complete dissolution.

- Dilution to Volume: Once the solid is completely dissolved and the solution has returned to room temperature, dilute to the 100 mL mark with deionized water.
- Homogenization: Stopper the flask and invert it several times (approximately 15-20 times) to ensure the solution is homogeneous.
- Labeling and Storage: Label the flask clearly as "**Quinoline Yellow** Stock Solution (100 µg/mL)" with the preparation date. Store the solution in a dark place, as diluted aqueous solutions of **Quinoline Yellow** are stable for at least one month when protected from light.[7]

Preparation of Calibration Standard Solutions

A series of calibration standards with concentrations ranging from 2.0 to 12.0 µg/mL will be prepared by diluting the 100 µg/mL stock solution.

- Labeling: Label five 10 mL Class A volumetric flasks with the concentrations of the standards to be prepared: 2.0, 4.0, 6.0, 8.0, 10.0, and 12.0 µg/mL.
- Dilution: Using Class A pipettes, transfer the appropriate volume of the 100 µg/mL stock solution into each labeled volumetric flask as detailed in Table 1.
- Dilution to Volume: Dilute each standard to the 10 mL mark with deionized water.
- Homogenization: Stopper each flask and invert it several times (approximately 15-20 times) to ensure homogeneity.
- Usage: These calibration standards are now ready for analysis (e.g., UV-Vis spectrophotometry or HPLC).

Data Presentation

The preparation of the calibration standards is summarized in the table below.

Table 1: Preparation of **Quinoline Yellow** Calibration Standards

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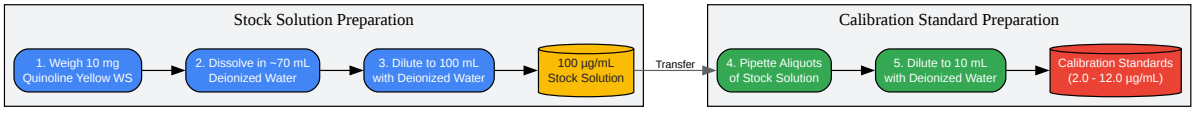
Standard Concentration (µg/mL)	Volume of Stock Solution (100 µg/mL) to be Diluted (mL)	Final Volume (mL)
2.0	0.2	10
4.0	0.4	10
6.0	0.6	10
8.0	0.8	10
10.0	1.0	10
12.0	1.2	10

Visualization

The workflow for the preparation of **Quinoline Yellow** standard solutions is illustrated in the diagram below.



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Caption: Workflow for **Quinoline Yellow** Standard Solution Preparation.

This application note is for informational purposes only and should be adapted as necessary for specific analytical requirements and instrumentation.

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